

1-Ethylquinolinium iodide CAS number and molecular weight

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Compound of Interest

Compound Name: 1-Ethylquinolinium iodide

Cat. No.: B146953

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An In-depth Technical Guide to 1-Ethylquinolinium Iodide

For Researchers, Scientists, and Drug Development Professionals

Authored by: Gemini, Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of **1-Ethylquinolinium iodide** (CAS No. 634-35-5), a quaternary ammonium salt with significant applications in synthetic organic chemistry and materials science. This document delves into the fundamental physicochemical properties, synthesis, and reactivity of this compound. Furthermore, it explores its diverse applications, supported by detailed experimental protocols and safety considerations. The guide is intended to serve as a valuable resource for researchers and professionals engaged in chemical synthesis and drug development, offering both foundational knowledge and practical insights.

Introduction

1-Ethylquinolinium iodide is a heterocyclic organic compound characterized by a quinoline core with an ethyl group attached to the nitrogen atom, forming a quaternary ammonium cation, and an iodide anion. Its planar aromatic structure and positive charge contribute to its unique reactivity and utility in various chemical transformations. This guide will elucidate the key

aspects of this versatile reagent, providing a technical foundation for its effective use in a laboratory setting.

Physicochemical Properties

A thorough understanding of the physicochemical properties of a reagent is paramount for its successful application in research and development. The key properties of **1-Ethylquinolinium iodide** are summarized in the table below.

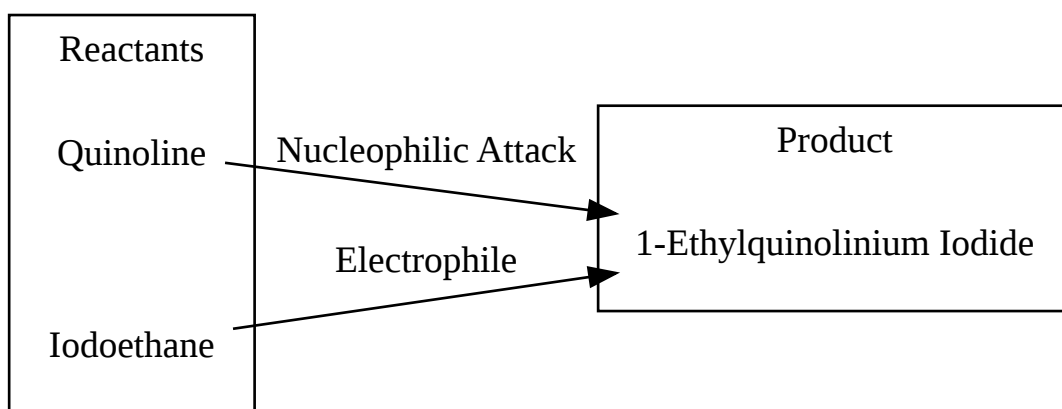
Property	Value	Reference(s)
CAS Number	634-35-5	[1] [2] [3] [4] [5] [6]
Molecular Formula	C ₁₁ H ₁₂ IN	[1] [2] [3] [5]
Molecular Weight	~285.12 g/mol	[1] [2] [3] [6]
Appearance	White, yellow, or brown crystalline solid/powder	[1] [2]
Melting Point	158-160 °C	[2] [4] [6]
Solubility	Soluble in polar solvents	[2]

Synthesis of 1-Ethylquinolinium Iodide

The synthesis of **1-Ethylquinolinium iodide** is a classic example of the Menshutkin reaction, which involves the alkylation of a tertiary amine to form a quaternary ammonium salt. In this case, the tertiary amine is quinoline, and the alkylating agent is iodoethane.

Reaction Mechanism

The lone pair of electrons on the nitrogen atom of the quinoline ring acts as a nucleophile, attacking the electrophilic ethyl group of iodoethane. This results in the formation of a new carbon-nitrogen bond and the displacement of the iodide ion, which then associates with the positively charged quinolinium cation.



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Caption: The Menshutkin reaction for the synthesis of **1-Ethylquinolinium iodide**.

Experimental Protocol

Materials:

- Quinoline
- Iodoethane
- Anhydrous diethyl ether
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer
- Heating mantle
- Büchner funnel and filter paper

Procedure:

- In a clean, dry round-bottom flask, dissolve quinoline in an excess of iodoethane.

- Attach a reflux condenser and gently heat the mixture under reflux for 2-3 hours with constant stirring.
- Allow the reaction mixture to cool to room temperature. The product will precipitate out of the solution.
- Add anhydrous diethyl ether to the flask to facilitate further precipitation of the product.
- Collect the solid product by vacuum filtration using a Büchner funnel.
- Wash the collected solid with small portions of cold anhydrous diethyl ether to remove any unreacted starting materials.
- Dry the purified **1-Ethylquinolinium iodide** in a vacuum oven.

Applications in Organic Synthesis

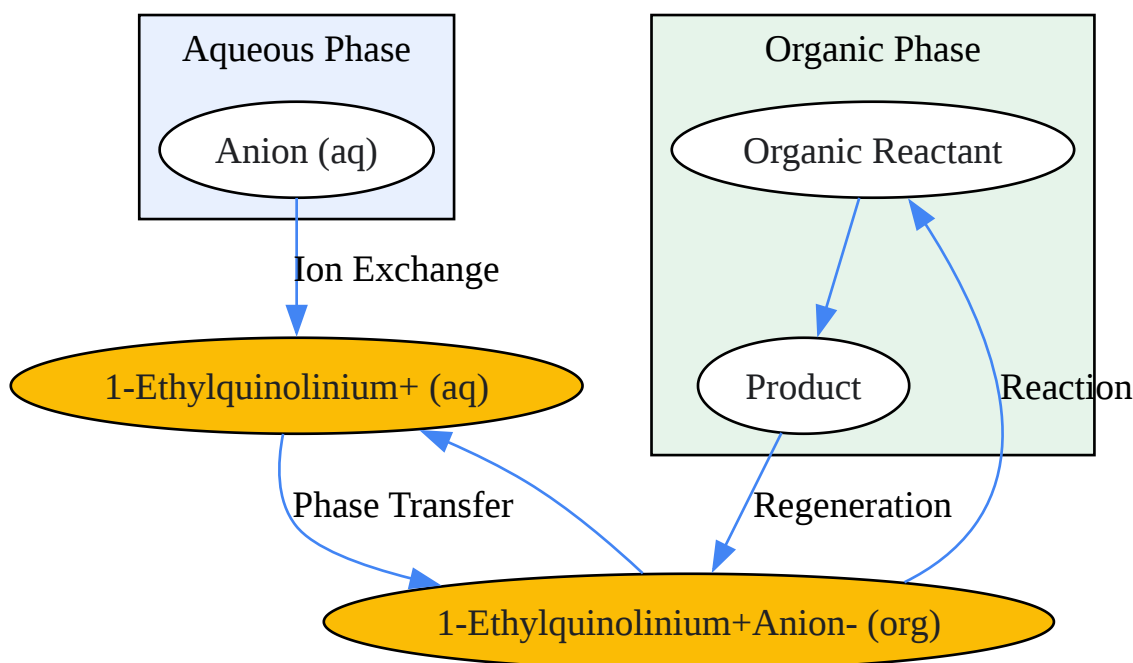
1-Ethylquinolinium iodide serves as a versatile reagent in a variety of organic transformations. Its utility stems from the electrophilic nature of the quinolinium ring and the ability of the iodide ion to act as a nucleophile or leaving group.

Precursor to Cyanine Dyes

One of the primary applications of **1-Ethylquinolinium iodide** is as a precursor in the synthesis of cyanine dyes. These dyes are characterized by a long polymethine chain connecting two nitrogen-containing heterocyclic systems. The ethyl group on the quinolinium nitrogen enhances the reactivity of the methyl group at the 2- or 4-position, allowing for condensation reactions with other heterocyclic salts to form the extended conjugated system of the dye.

Phase-Transfer Catalyst

The ionic nature of **1-Ethylquinolinium iodide** allows it to function as a phase-transfer catalyst. It can facilitate the transport of anions from an aqueous phase to an organic phase, where they can participate in reactions with organic substrates. This is particularly useful in reactions involving water-insoluble organic reactants and water-soluble inorganic reagents.



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Caption: Mechanism of phase-transfer catalysis using **1-Ethylquinolinium iodide**.

Safety and Handling

1-Ethylquinolinium iodide is an irritant and should be handled with appropriate safety precautions to minimize exposure.^{[1][7][8]}

Hazard Statements:

- H315: Causes skin irritation.^{[1][8]}
- H319: Causes serious eye irritation.^{[1][8]}
- H335: May cause respiratory irritation.^{[1][8]}

Precautionary Measures:

- Work in a well-ventilated area or in a chemical fume hood.^[7]
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.^[7]

- Avoid inhalation of dust.
- In case of contact with skin or eyes, rinse immediately with plenty of water and seek medical attention.[7]
- Store in a tightly sealed container in a cool, dry place away from incompatible materials.

Conclusion

1-Ethylquinolinium iodide is a valuable and versatile compound with a well-established role in organic synthesis. Its straightforward preparation, coupled with its diverse reactivity, makes it an important tool for researchers in both academic and industrial settings. A comprehensive understanding of its properties, synthesis, and safe handling procedures, as outlined in this guide, is essential for its effective and responsible use in the laboratory.

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